

Pentyl isovalerate CAS number and molecular formula.

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Pentyl Isovalerate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **pentyl isovalerate**, a significant ester in the fragrance, flavor, and pharmaceutical industries. This document outlines its fundamental chemical properties, synthesis, analytical methods, and safety information, presenting data in a clear and accessible format for scientific and research applications.

Core Chemical Identifiers and Properties

Pentyl isovalerate, also known as amyl isovalerate or pentyl 3-methylbutanoate, is an organic ester characterized by its fruity aroma, often reminiscent of apples or pineapples.[1][2] Its fundamental chemical identifiers and physicochemical properties are summarized below.



Property	Value	Source
CAS Number	25415-62-7	[1][2][3][4]
Molecular Formula	C10H20O2	[1][2][3]
Molecular Weight	172.26 g/mol	[1][3]
Density	0.858 g/mL at 20 °C	[5]
Boiling Point	195.7 ± 8.0 °C (Predicted)	[2]
Flash Point	69 °C	[2]
Refractive Index	n20/D 1.414	[5]
LogP	3.686 (est)	[2]

Synthesis of Pentyl Isovalerate

The primary method for synthesizing **pentyl isovalerate** is through the Fischer esterification of isovaleric acid and pentan-1-ol, utilizing an acid catalyst.

Experimental Protocol: Fischer Esterification

This protocol is a generalized procedure for the synthesis of **pentyl isovalerate** based on the well-established Fischer esterification method.

Materials:

- Isovaleric acid (3-methylbutanoic acid)
- Pentan-1-ol (n-amyl alcohol)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5%)
- Saturated sodium chloride solution (brine)
- · Anhydrous magnesium sulfate or sodium sulfate



- Distillation apparatus
- Separatory funnel
- Heating mantle
- Round-bottom flask
- Condenser

Procedure:

- Reaction Setup: In a round-bottom flask, combine a 1:1 molar ratio of isovaleric acid and pentan-1-ol.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant volume) to the flask while swirling.
- Reflux: Attach a reflux condenser and heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Work-up: After cooling to room temperature, transfer the mixture to a separatory funnel.
- Washing:
 - Wash the organic layer with a 5% sodium bicarbonate solution to neutralize the excess acid. Carbon dioxide evolution will be observed.
 - Wash with water.
 - Wash with a saturated sodium chloride solution (brine) to remove any remaining watersoluble impurities.
- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter to remove the drying agent and purify the crude **pentyl isovalerate** by fractional distillation. Collect the fraction that distills at the boiling point of **pentyl isovalerate**.



Synthesis Workflow Diagram



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Fischer Esterification of Pentyl Isovalerate

Analytical Methods: Gas Chromatography-Mass Spectrometry (GC-MS)

Gas chromatography-mass spectrometry is a powerful analytical technique for the identification and quantification of volatile compounds like **pentyl isovalerate**.

Experimental Protocol: GC-MS Analysis

The following is a general protocol for the analysis of **pentyl isovalerate** using GC-MS. Specific parameters may need to be optimized based on the instrumentation and sample matrix.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for the analysis of esters (e.g., DB-5ms, HP-5ms)

Procedure:

- Sample Preparation: Dilute the **pentyl isovalerate** sample in a suitable volatile solvent (e.g., dichloromethane, hexane) to an appropriate concentration.
- Injection: Inject a small volume (typically 1 μL) of the prepared sample into the GC injection port.



- Gas Chromatography Separation:
 - Injector Temperature: Set to a temperature that ensures rapid volatilization of the sample without degradation (e.g., 250 °C).
 - Oven Temperature Program: A typical program would start at a low temperature (e.g., 50 °C), hold for a few minutes, and then ramp up to a higher temperature (e.g., 250 °C) at a controlled rate (e.g., 10 °C/min).
 - Carrier Gas: Use an inert gas, typically helium, at a constant flow rate.
- Mass Spectrometry Detection:
 - Ionization Mode: Electron Ionization (EI) is commonly used.
 - Mass Range: Scan a mass-to-charge (m/z) ratio range that includes the molecular ion and expected fragment ions of pentyl isovalerate (e.g., m/z 40-300).
- Data Analysis: Identify pentyl isovalerate by its retention time and by comparing its mass spectrum to a reference library (e.g., NIST).

GC-MS Analysis Workflow Diagram



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General Workflow for GC-MS Analysis

Applications

Pentyl isovalerate has diverse applications across various industries:

 Flavor and Fragrance: It is widely used as a flavoring agent in food products and as a fragrance component in perfumes, colognes, and air fresheners due to its pleasant fruity scent.[1][2]



- Industrial Solvent and Plasticizer: It also serves as a solvent and plasticizer in industrial settings.[1][2]
- Biochemical Reagent: In a research context, pentyl isovalerate can be used as a biochemical reagent or an organic compound for life science-related studies.[4]

Safety and Handling

A comprehensive understanding of the safety and handling procedures for **pentyl isovalerate** is crucial.

Hazard Identification:

- May be harmful if swallowed, in contact with skin, or if inhaled.[6]
- Can cause skin irritation and serious eye irritation.

Handling and Storage:

- Handle in a well-ventilated area.[3]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and protective clothing.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Rinse with pure water for at least 15 minutes.
- Ingestion: Rinse mouth with water. Do not induce vomiting.

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.[3]



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